

# Technical Guide: Diphenyl Adipate (CAS No. 3195-37-7)

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Diphenyl adipate*

Cat. No.: *B1582185*

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## Abstract

This technical guide provides a comprehensive overview of **diphenyl adipate** (CAS No. 3195-37-7), a significant chemical intermediate in polymer science. The document details its physicochemical properties, synthesis, and key applications, with a focus on its role as a monomer in the production of high-performance polymers such as polyesters and polyamides. Detailed experimental protocols for the synthesis of **diphenyl adipate** and its subsequent polymerization are provided to enable practical application in a research and development setting. This guide is intended to be a valuable resource for professionals in chemistry, materials science, and related fields.

## Introduction

**Diphenyl adipate** is a diester of adipic acid and phenol. It serves as a crucial building block in the synthesis of various polymers. Its aromatic ester structure imparts desirable properties to the resulting polymers, including enhanced thermal stability and specific mechanical characteristics. The development of adipate esters is closely linked to the history of the plastics industry and the ongoing search for advanced polymer additives.<sup>[1]</sup> While initially, phthalate-based plasticizers were prevalent, concerns over their potential environmental and health risks have led to the increased use of alternatives like adipate esters.<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **diphenyl adipate** is presented in Table 1. This data is essential for its handling, storage, and application in experimental settings.

Table 1: Physicochemical Properties of **Diphenyl Adipate**

Property	Value	Reference
CAS Number	3195-37-7	[2]
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>4</sub>	[2]
Molecular Weight	298.33 g/mol	[2]
Melting Point	105.5-106 °C	
Boiling Point (Predicted)	444.5 ± 28.0 °C	
Density (Predicted)	1.153 ± 0.06 g/cm <sup>3</sup>	
Topological Polar Surface Area	52.6 Å <sup>2</sup>	
Hydrogen Bond Acceptor Count	4	[2]
Rotatable Bond Count	9	[2]
Appearance	White crystalline solid (typical)	
Solubility	Soluble in organic solvents such as diphenyl ether.	

## Synthesis of Diphenyl Adipate

**Diphenyl adipate** can be synthesized via the direct esterification of adipic acid with phenol. This reaction is typically catalyzed by a strong acid, and the removal of water is necessary to drive the equilibrium towards the formation of the product.[1]

## Experimental Protocol: Direct Esterification

Materials:

- Adipic acid
- Phenol
- p-Toluenesulfonic acid (catalyst)
- Toluene
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine adipic acid (1 equivalent), phenol (2.2 equivalents), and p-toluenesulfonic acid (0.05 equivalents) in toluene.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the esterification.
- Cool the reaction mixture to room temperature.
- Wash the organic layer sequentially with a 5% sodium bicarbonate solution and water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene under reduced pressure using a rotary evaporator.

- The crude **diphenyl adipate** can be further purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture).

## Applications in Polymer Synthesis

**Diphenyl adipate** is a versatile monomer used in the synthesis of various polymers, including polyesters and polyamides. Its use in polymerization often involves transesterification or polycondensation reactions.

## Synthesis of Polyesters via Transesterification

**Diphenyl adipate** can undergo transesterification with various diols to form polyesters.<sup>[1]</sup> This method is particularly useful as the phenol byproduct can be readily removed.

## Experimental Protocol: Transesterification with 1,4-Butanediol

Materials:

- **Diphenyl adipate**
- 1,4-Butanediol
- Zinc acetate (catalyst)
- Nitrogen gas inlet
- Vacuum source
- Schlenk line or similar apparatus

Procedure:

- In a reaction vessel equipped with a mechanical stirrer, nitrogen inlet, and a distillation condenser, charge **diphenyl adipate** (1 equivalent), 1,4-butanediol (1.2 equivalents), and zinc acetate (catalyst, e.g., 0.1 mol%).

- Heat the mixture under a gentle stream of nitrogen to a temperature of approximately 180-200 °C to initiate the transesterification, during which phenol will begin to distill off.
- After the majority of the phenol has been removed, gradually apply a vacuum to the system while increasing the temperature to 220-240 °C to facilitate the removal of the remaining phenol and drive the polymerization to completion.
- Continue the reaction under high vacuum for several hours until the desired polymer viscosity is achieved.
- Cool the polymer to room temperature under a nitrogen atmosphere.

## Synthesis of Polyamides via Polycondensation

The reaction of **diphenyl adipate** with diamines leads to the formation of polyamides, which are known for their excellent mechanical properties and thermal stability.<sup>[1]</sup>

## Experimental Protocol: Polycondensation with Hexamethylenediamine

Materials:

- **Diphenyl adipate**
- Hexamethylenediamine
- m-Cresol (solvent)
- Nitrogen gas inlet

Procedure:

- In a reaction vessel equipped with a mechanical stirrer and a nitrogen inlet, dissolve **diphenyl adipate** (1 equivalent) in m-cresol.
- Slowly add an equimolar amount of molten hexamethylenediamine to the solution with vigorous stirring.

- Heat the reaction mixture to a temperature of approximately 180-200 °C under a nitrogen atmosphere.
- Phenol, a byproduct of the condensation reaction, will be formed. The reaction is driven to completion by the removal of phenol.
- After several hours of reaction, the resulting polyamide will precipitate from the solution.
- Cool the mixture to room temperature, and isolate the polymer by filtration.
- Wash the polymer with a suitable solvent (e.g., ethanol) to remove any residual solvent and unreacted monomers.
- Dry the polyamide product under vacuum.

## Enzymatic Synthesis of Polyesters

Recent advancements in green chemistry have explored the use of enzymes, such as lipases, to catalyze the synthesis of polyesters.[1] This approach offers milder reaction conditions and can lead to polymers with high molecular weights.[3] Enzymatic polycondensation can be carried out in bulk (solvent-free) or in a solvent like diphenyl ether.[3]

## Experimental Protocol: Lipase-Catalyzed Polycondensation

Materials:

- **Diphenyl adipate**
- 1,6-Hexanediol
- Immobilized *Candida antarctica* lipase B (e.g., Novozym 435)
- Diphenyl ether (optional, as solvent)
- Vacuum source

Procedure:

- Combine equimolar amounts of **diphenyl adipate** and 1,6-hexanediol in a reaction vessel.
- Add the immobilized lipase (typically 5-10% by weight of the monomers).
- For a solvent-based reaction, add diphenyl ether. For a bulk reaction, no solvent is added.
- Heat the mixture to a moderate temperature (e.g., 80-100 °C) under a nitrogen atmosphere for an initial oligomerization step (e.g., 2 hours).
- After the initial phase, apply a vacuum to remove the phenol byproduct and drive the polymerization forward.
- Continue the reaction under vacuum for an extended period (e.g., 24-48 hours) until the desired molecular weight is achieved.
- Dissolve the polymer in a suitable solvent (e.g., chloroform) and separate the immobilized enzyme by filtration for potential reuse.
- Precipitate the polymer by adding a non-solvent (e.g., methanol) and collect the product by filtration.
- Dry the polyester product under vacuum.

## Visualizations

The following diagrams illustrate the key chemical transformations discussed in this guide.

Caption: Synthesis of **Diphenyl Adipate**.

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## References

- 1. Diphenyl adipate | 3195-37-7 | Benchchem [[benchchem.com](https://benchchem.com)]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)